

# Application Notes and Protocols: Barium Cadmium Laurate in Plastisol Formulations

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Lauric acid, barium cadmium salt

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## Introduction

Barium cadmium laurate is a highly effective heat stabilizer historically used in polyvinyl chloride (PVC) plastisol formulations.[1] As a mixed metal soap, it provides excellent thermal and weathering stability to PVC products.[1] This document provides detailed application notes and experimental protocols for the use and evaluation of barium cadmium laurate in plastisol formulations. It is important to note that due to health and environmental concerns associated with cadmium, its use has been significantly restricted in many regions, particularly in the European Union.[1]

## Application Notes

### Function and Mechanism of Action

Barium cadmium laurate functions as a primary and secondary heat stabilizer in PVC plastisols. The degradation of PVC at elevated processing temperatures proceeds via dehydrochlorination, releasing hydrogen chloride (HCl) which further catalyzes the degradation process in a "zipper-like" reaction.[2]

The primary stabilization mechanism involves the reaction of the metal carboxylates with the liberated HCl, effectively neutralizing it and preventing further degradation.[2][3] Additionally, the cadmium carboxylate can replace labile allylic chlorine atoms on the PVC polymer chain

with more stable laurate groups, preventing the initiation of the dehydrochlorination "zipper" reaction.<sup>[2][4]</sup>

A synergistic effect exists between the barium and cadmium components. The cadmium laurate is the primary stabilizer that reacts with the allylic chlorine. The barium laurate then reacts with the resulting cadmium chloride (a strong Lewis acid that can accelerate degradation) to regenerate the cadmium laurate, thus prolonging the stabilization period.<sup>[4]</sup>

## Formulation Guidelines

Barium cadmium laurate is typically used in conjunction with other additives in a plastisol formulation. The components are measured in parts per hundred resin (phr) by weight. A typical starting point formulation for a flexible PVC plastisol is provided below.

Component	Function	Typical Level (phr)
PVC Dispersion Resin	Polymer Matrix	100
Plasticizer (e.g., DINP, DOP)	Imparts flexibility	40 - 100
Barium Cadmium Laurate	Heat Stabilizer	1.0 - 3.0
Co-stabilizer (e.g., Zinc Stearate)	Synergistic heat stabilization	0.1 - 0.5
Epoxidized Soybean Oil (ESBO)	Secondary stabilizer & plasticizer	2.0 - 5.0
Filler (e.g., Calcium Carbonate)	Cost reduction, property modification	0 - 50
Pigment	Coloration	As required

Note: The optimal concentration of barium cadmium laurate depends on the processing conditions (temperature, time), the type of PVC resin and plasticizer, and the desired performance of the final product.

## Advantages and Limitations

Advantages:

- **Excellent Heat Stability:** Provides outstanding protection against thermal degradation during high-temperature processing.[\[1\]](#)
- **Good Weatherability:** Imparts good resistance to degradation from environmental factors.[\[1\]](#)
- **Synergistic Effects:** Works effectively in combination with other stabilizers like zinc soaps.

#### Limitations:

- **Toxicity:** Cadmium and its compounds are toxic and pose significant health and environmental risks.[\[1\]](#)
- **Regulatory Restrictions:** Its use is heavily regulated and has been phased out in many applications and regions.[\[1\]](#)
- **Plate-out:** Can sometimes lead to the deposition of material on processing equipment.

## Experimental Protocols

### Protocol 1: Evaluation of Thermal Stability using Oven Aging

This protocol describes a static heat stability test to evaluate the effectiveness of barium cadmium laurate in a plastisol formulation.

#### 1. Materials and Equipment:

- PVC dispersion resin
- Plasticizer (e.g., Diisononyl phthalate - DINP)
- Barium Cadmium Laurate
- Co-stabilizer (e.g., Zinc Stearate)
- Laboratory mixer (e.g., planetary mixer)
- Glass plates or metal panels
- Doctor blade or drawdown coater
- Forced air circulating oven
- Colorimeter or spectrophotometer (optional)

#### 2. Procedure:

- **Plastisol Preparation:**
  - Accurately weigh the PVC resin, plasticizer, barium cadmium laurate, and any other additives according to the desired formulation (in phr).
  - In a mixing vessel, combine the liquid components (plasticizer).
  - Gradually add the solid components (PVC resin, stabilizer) to the liquid components while mixing at low speed to avoid excessive heat generation.
  - Continue mixing until a homogeneous, lump-free dispersion is obtained.
  - De-aerate the plastisol under vacuum to remove entrapped air bubbles.
- **Sample Preparation:**
  - Apply a uniform film of the plastisol onto a glass plate or metal panel using a doctor blade set to a specific thickness (e.g., 1 mm).
- **Curing (Fusion):**
  - Place the coated panel in a preheated oven at the desired fusion temperature (e.g., 180-200°C) for a specified time (e.g., 2-5 minutes) until the plastisol is fully fused into a solid, flexible film.
- **Oven Aging:**
  - Cut the fused PVC sheet into smaller test specimens (e.g., 2 cm x 2 cm).
  - Place the specimens in a forced air circulating oven at a constant high temperature (e.g., 180°C).
  - Remove specimens at regular intervals (e.g., every 15 minutes).
- **Evaluation:**
  - Visually assess the color change of the specimens at each time interval against a standard color chart or an un-aged sample.
  - Record the time at which significant discoloration (e.g., yellowing, browning, blackening) occurs. This is the "stability time."
  - (Optional) Use a colorimeter to quantitatively measure the color change (e.g., Yellowness Index).

## Protocol 2: Dynamic Thermal Stability Assessment using a Torque Rheometer

This protocol outlines the use of a torque rheometer to evaluate the processing stability of a plastisol formulation containing barium cadmium laurate under dynamic conditions of heat and shear. The procedure is based on ASTM D2538.

### 1. Materials and Equipment:

- Torque rheometer (e.g., Brabender or similar) equipped with a roller mixing head
- Prepared plastisol formulation as described in Protocol 1.

### 2. Procedure:

- Instrument Setup:
  - Set the mixing bowl temperature of the torque rheometer to the desired processing temperature (e.g., 180°C).
  - Set the rotor speed to a constant value (e.g., 60 RPM).
  - Allow the instrument to equilibrate at the set temperature.
- Sample Loading:
  - Accurately weigh a specified amount of the plastisol formulation (the amount will depend on the mixing bowl volume).
  - With the rotors turning, add the plastisol to the mixing bowl.
- Data Acquisition:
  - Start the data acquisition software to record torque and temperature as a function of time.
- Analysis of the Rheometer Curve:
  - Fusion Peak: Observe the initial rise in torque as the PVC particles swell and fuse. The time to reach this peak is the fusion time.
  - Minimum Torque: The torque will then decrease as the material melts and becomes less viscous.
  - Stability Time: Continue running the test until the torque begins to rise sharply. This sharp increase indicates the onset of degradation and cross-linking. The time from the start of the

test to this point is the dynamic stability time.

- Evaluation:
- Compare the stability times of different formulations. A longer stability time indicates better thermal protection provided by the stabilizer system.

## Data Presentation

The following tables represent typical data that would be generated from the experimental protocols.

Table 1: Oven Aging Test Results for a PVC Plastisol at 180°C

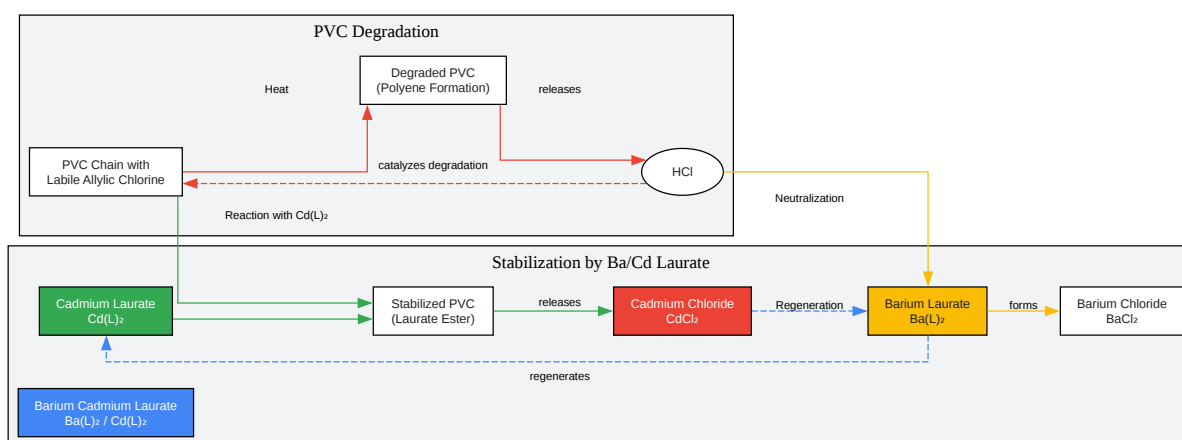
Formulation	Barium Cadmium Laurate (phr)	Zinc Stearate (phr)	Stability Time (minutes to severe discoloration)
Control (Unstabilized)	0	0	< 15
A	1.0	0.2	45
B	2.0	0.2	75
C	3.0	0.2	90

Table 2: Torque Rheometer Data for PVC Plastisol at 180°C and 60 RPM

Formulation	Barium Cadmium Laurate (phr)	Zinc Stearate (phr)	Fusion Time (seconds)	Minimum Torque (Nm)	Dynamic Stability Time (minutes)
Control (Unstabilized)	0	0	120	25	5
A	1.0	0.2	110	23	12
B	2.0	0.2	105	22	18
C	3.0	0.2	100	21	25

## Visualizations

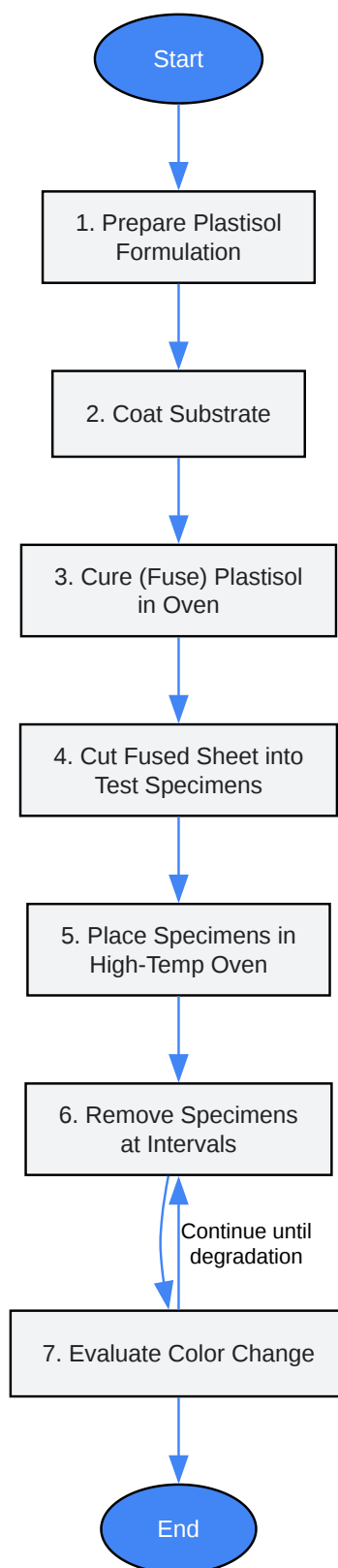
### Synergistic Stabilization Mechanism of Barium Cadmium Laurate



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Caption: Synergistic stabilization of PVC by Barium Cadmium Laurate.

## Experimental Workflow for Oven Aging Test



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Caption: Workflow for evaluating thermal stability via oven aging.



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## References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)